

Application Notes & Protocols: TCO-PEG12-NHS Ester and Tetrazine Ligation

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Compound of Interest

Compound Name: TCO-PEG12-NHS ester

Cat. No.: B2696383

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Introduction

The inverse electron-demand Diels-Alder (IEDDA) cycloaddition between a trans-cyclooctene (TCO) and a tetrazine (Tz) is a cornerstone of bioorthogonal chemistry.^{[1][2][3]} This reaction stands out for its exceptionally fast kinetics, remarkable specificity, and biocompatibility, as it proceeds rapidly in aqueous environments without the need for catalysts.^{[1][4]} The **TCO-PEG12-NHS ester** is a heterobifunctional linker designed to leverage this powerful chemistry. It contains an N-hydroxysuccinimide (NHS) ester for covalent labeling of primary amines on biomolecules and a TCO group for subsequent, rapid conjugation to a tetrazine-modified molecule. The hydrophilic PEG12 spacer enhances water solubility and minimizes steric hindrance.

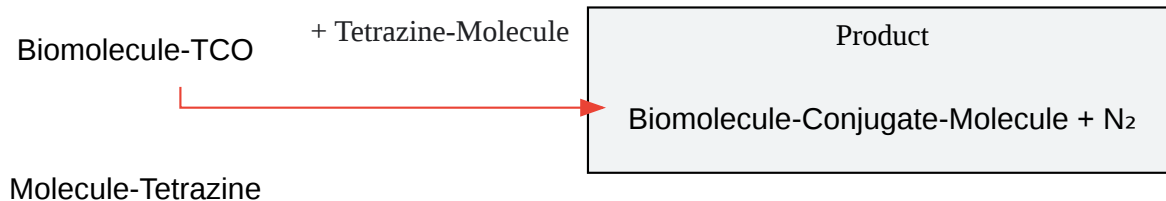
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the conditions and protocols for a two-stage conjugation process:

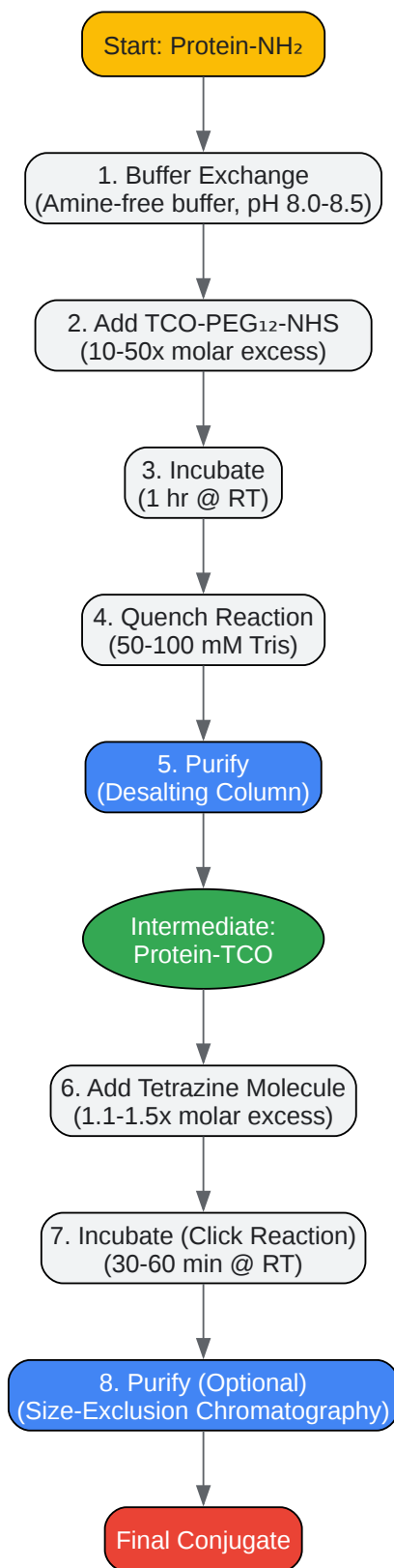
- **Amine Labeling:** Covalent attachment of the TCO-PEG12 linker to a primary amine-containing biomolecule (e.g., protein, antibody, peptide).
- **TCO-Tetrazine Ligation:** The bioorthogonal "click" reaction between the newly installed TCO group and a tetrazine-functionalized molecule.

Part 1: Labeling of Amine-Containing Molecules with TCO-PEG12-NHS Ester

This initial step involves the acylation of primary amines (e.g., the ϵ -amino group of lysine residues in a protein) with the NHS ester moiety of the linker, forming a stable amide bond.

Reaction Scheme: NHS Ester Acylation





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References

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